

PF-04753299 efficacy in murine infection model validation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: PF-04753299

Cat. No.: S539120

Get Quote

Profile of PF-04753299

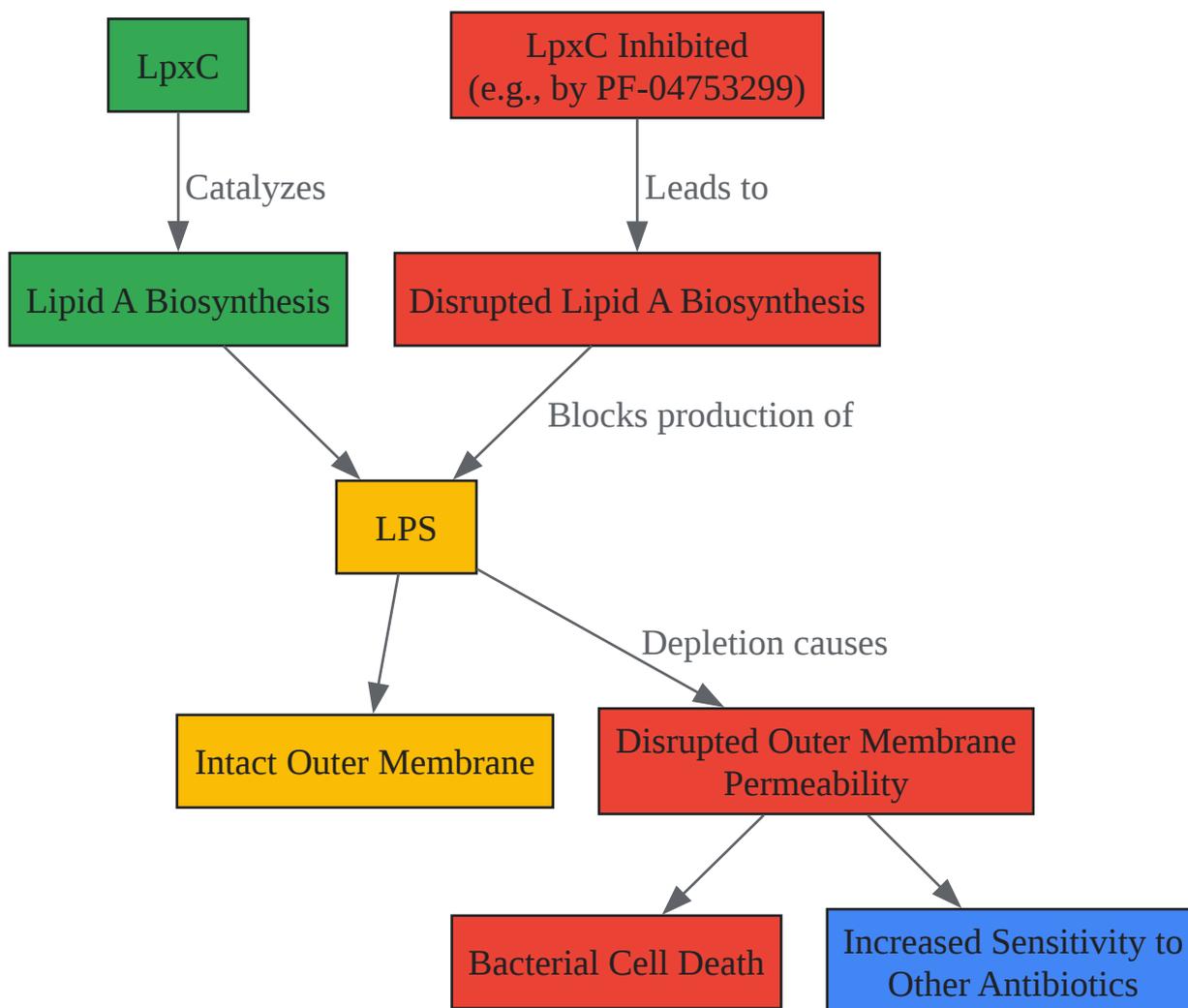
The table below summarizes the key available information for **PF-04753299** as an LpxC inhibitor antibiotic.

Property	Description for PF-04753299
Target	LpxC (UDP-3-O-(R-3-hydroxyacyl)-N-acetylglucosamine deacetylase) [1] [2]
Target Role	First committed & essential enzyme in lipid A (Lipopolysaccharide/LPS) biosynthesis pathway [1]
Mechanism of Action	Binds to and inhibits LpxC enzyme, disrupting formation of the outer membrane in Gram-negative bacteria [1]
Chemical Class	Methyl sulfone-based compound [1]
Measured Activity (MIC in <i>E. coli</i>)	1 µg/mL (Minimal Inhibitory Concentration) [1]

The Role of LpxC Inhibition

LpxC is a key enzyme in the biosynthesis of lipid A, the anchor of **lipopolysaccharide (LPS)** in the outer membrane of Gram-negative bacteria [1] [3]. Inhibiting LpxC disrupts the formation of this critical membrane structure.

The following diagram illustrates the mechanism of LpxC inhibitors and their cellular consequences.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Common and varied molecular responses of Escherichia coli ... [pmc.ncbi.nlm.nih.gov]
2. Discovery of a Pseudomonas aeruginosa-specific small ... [pmc.ncbi.nlm.nih.gov]
3. Preclinical Safety and Efficacy Characterization of an LpxC ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [PF-04753299 efficacy in murine infection model validation].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539120#pf-04753299-efficacy-in-murine-infection-model-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com